

An In-depth Technical Guide to 4-Ethoxy-2,3-difluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethoxy-2,3-difluorobenzonitrile

Cat. No.: B158810

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential synthesis of **4-Ethoxy-2,3-difluorobenzonitrile**, a fluorinated aromatic compound of interest in medicinal chemistry and materials science.

Chemical Structure and Identifiers

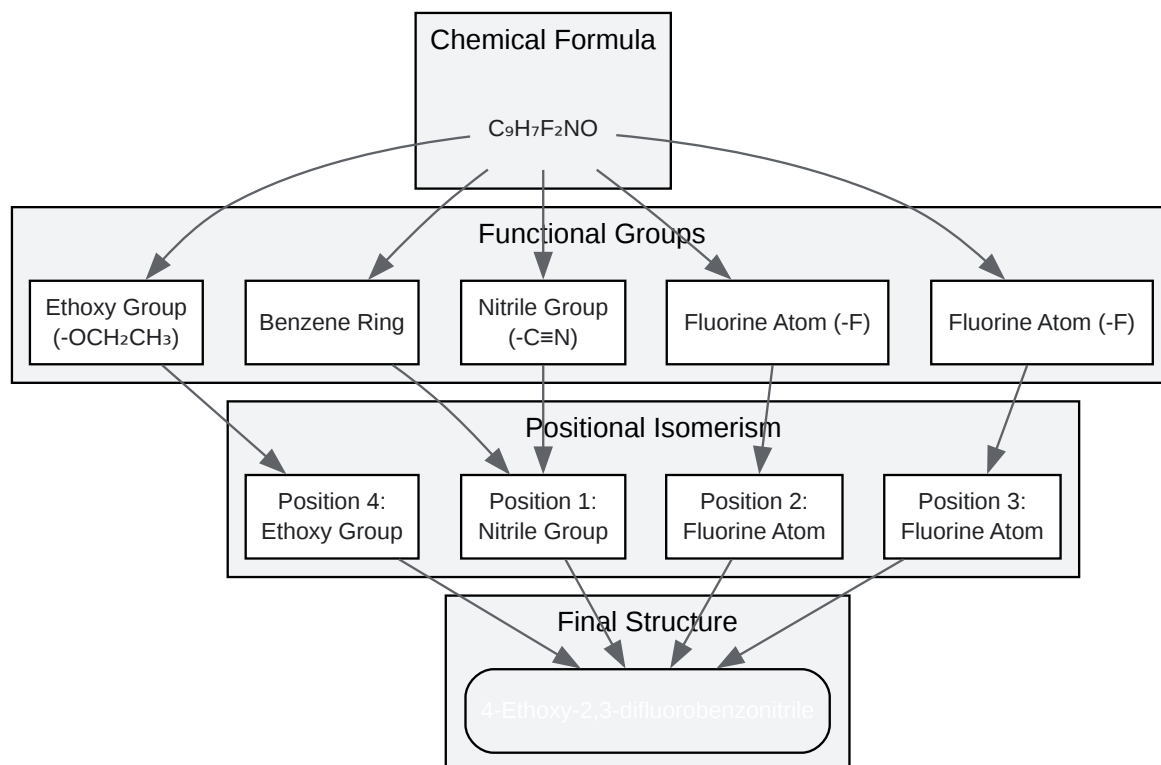
4-Ethoxy-2,3-difluorobenzonitrile is a substituted benzonitrile with the chemical formula $C_9H_7F_2NO$. The core of the molecule is a benzene ring substituted with an ethoxy group ($-OCH_2CH_3$), a nitrile group ($-C\equiv N$), and two fluorine atoms. The specific isomer discussed in this guide is the 4-ethoxy-2,3-difluoro substitution pattern.

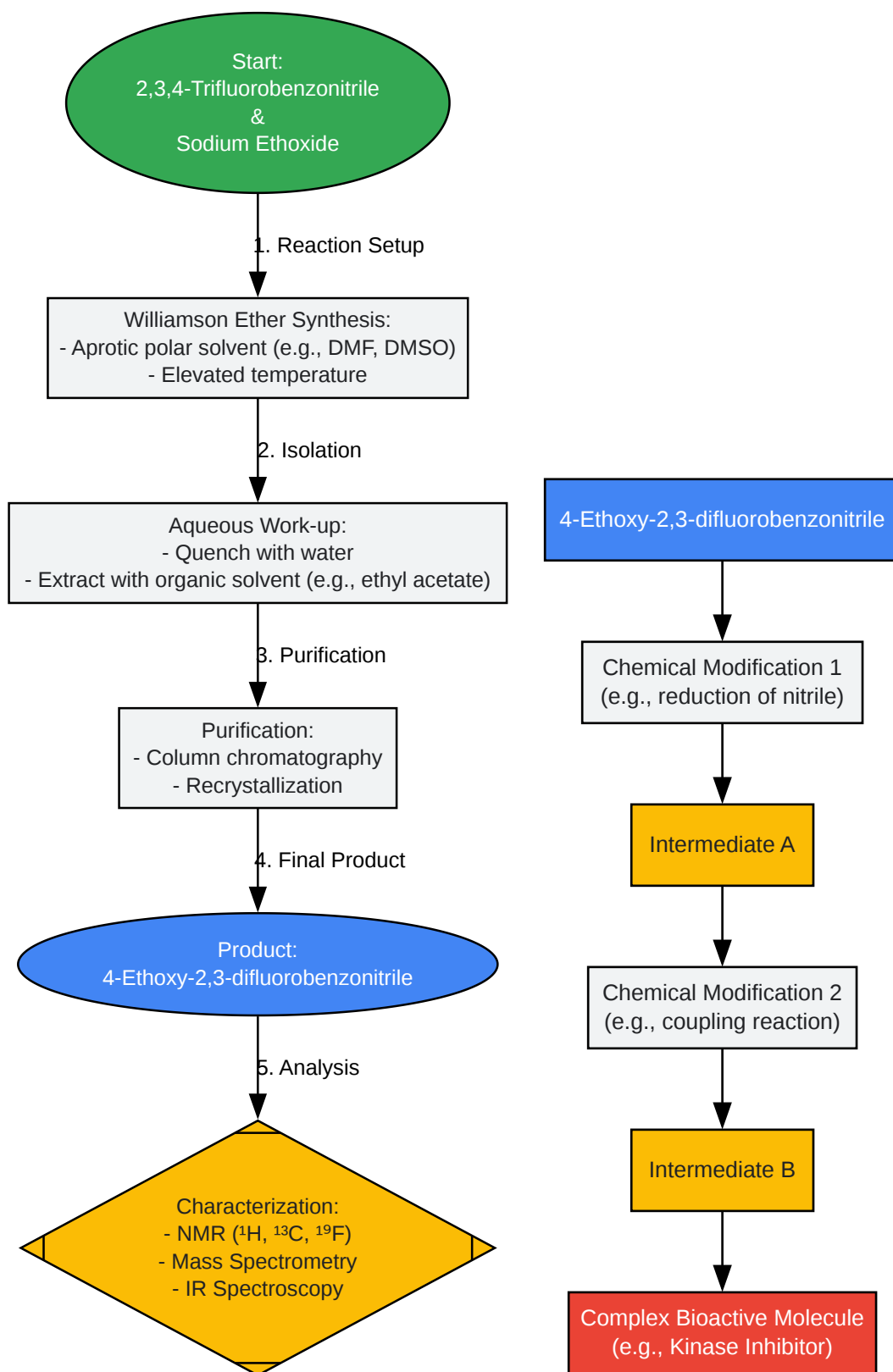
While a dedicated entry with canonical SMILES, InChI, and InChIKey for the 4-ethoxy-2,3-difluoro isomer is not readily available in public chemical databases, its structure can be inferred from its name. The CAS number for this compound is 126162-96-7.[\[1\]](#)[\[2\]](#)

Table 1: Chemical Identifiers for **4-Ethoxy-2,3-difluorobenzonitrile**

Identifier	Value
CAS Number	126162-96-7[1][2]
Chemical Formula	C ₉ H ₇ F ₂ NO[1]
Molecular Weight	183.15 g/mol

A logical representation of the structural information for **4-Ethoxy-2,3-difluorobenzonitrile** is provided in the diagram below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. 2abiotech.net [2abiotech.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethoxy-2,3-difluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b158810#4-ethoxy-2-3-difluorobenzonitrile-chemical-structure\]](https://www.benchchem.com/product/b158810#4-ethoxy-2-3-difluorobenzonitrile-chemical-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com